

Application Notes and Protocols: FPPS/UPPS Enzyme Inhibition Assay Using BPH-1358

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Compound of Interest

Compound Name: *BPH-1358 free base*

Cat. No.: *B15582436*

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Introduction

Farnesyl pyrophosphate synthase (FPPS) and undecaprenyl pyrophosphate synthase (UPPS) are critical enzymes in distinct biosynthetic pathways essential for the viability of various organisms. FPPS is a key enzyme in the mevalonate pathway, responsible for producing farnesyl pyrophosphate (FPP), a precursor for cholesterol, steroid hormones, and prenylated proteins.^{[1][2]} UPPS is a vital enzyme in bacterial cell wall biosynthesis, catalyzing the formation of undecaprenyl pyrophosphate (UPP), a lipid carrier required for peptidoglycan synthesis.^{[3][4][5]} Inhibition of these enzymes presents a promising strategy for the development of therapeutics for bone resorption diseases, cancer, and infectious diseases.^{[2][6]}

BPH-1358 is a potent inhibitor of both human FPPS and *Staphylococcus aureus* UPPS.^{[7][8]} This document provides detailed application notes and protocols for performing enzyme inhibition assays for both FPPS and UPPS using BPH-1358.

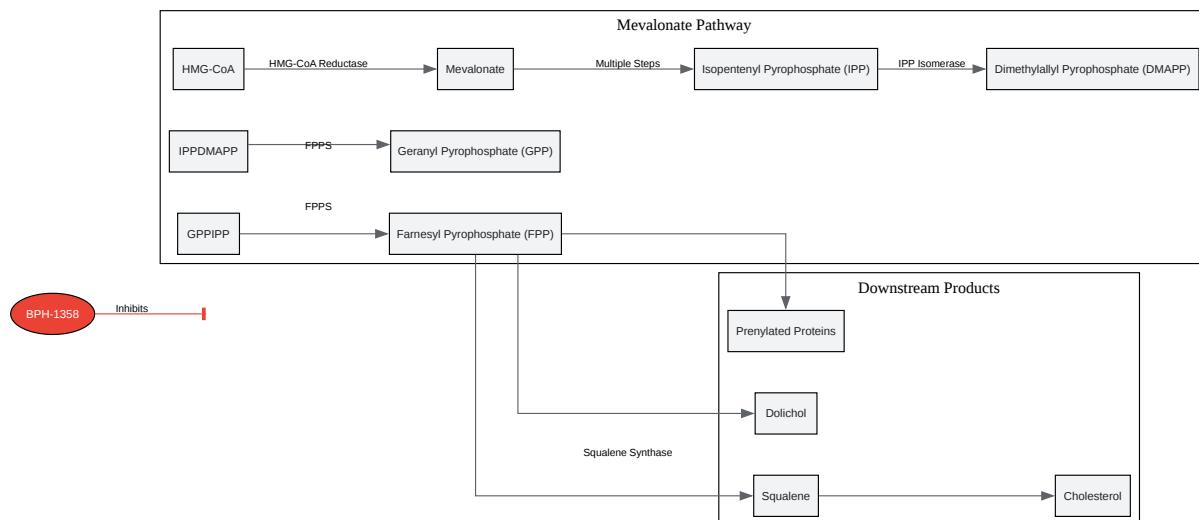
Data Presentation

The inhibitory activity of BPH-1358 against human FPPS and *S. aureus* UPPS is summarized in the table below.

Enzyme Target	Organism	Inhibitor	IC50 Value
Farnesyl Pyrophosphate Synthase (FPPS)	Human	BPH-1358	1.8 μ M[6][7][8]
Undecaprenyl Pyrophosphate Synthase (UPPS)	S. aureus	BPH-1358	110 nM[7][8]
Undecaprenyl Pyrophosphate Synthase (UPPS)	E. coli	BPH-1358	110 nM[7]

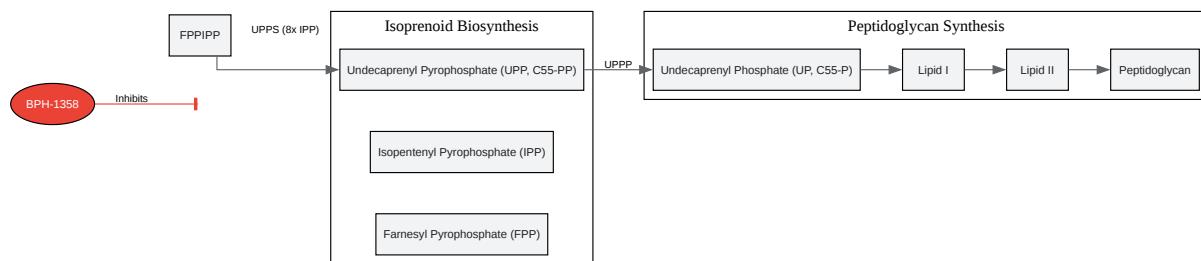
Signaling Pathways

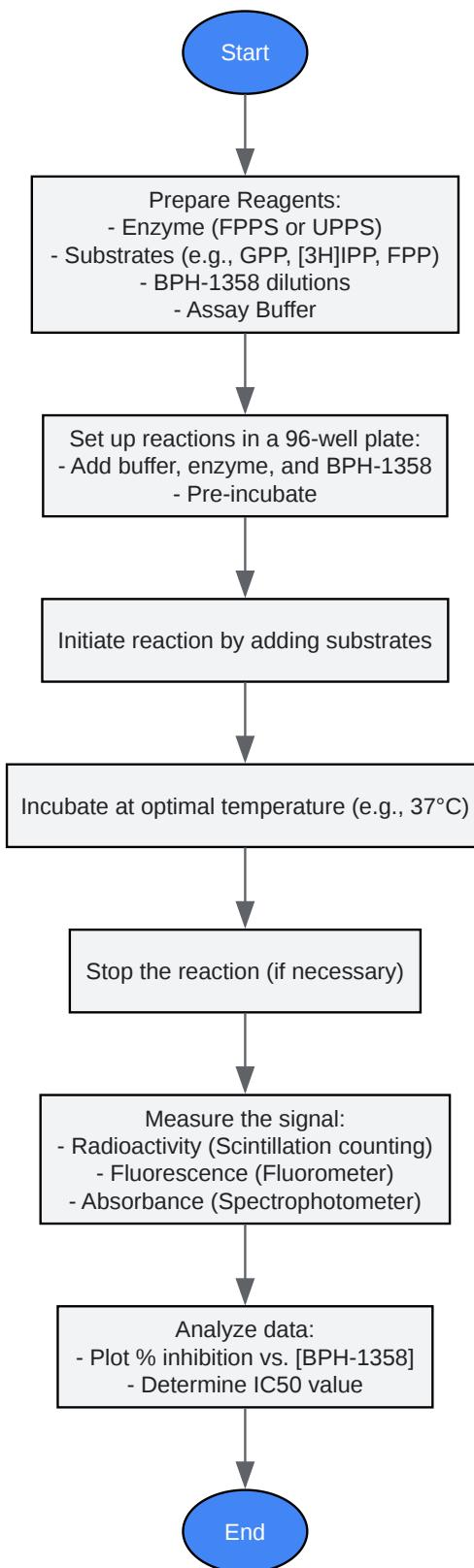
The following diagrams illustrate the biosynthetic pathways involving FPPS and UPPS.



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FPPS Biosynthetic Pathway and Inhibition.



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